

3-Butoxyphenol safety and handling precautions

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Compound of Interest

Compound Name: **3-Butoxyphenol**

Cat. No.: **B099933**

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An In-depth Technical Guide to the Safety and Handling of **3-Butoxyphenol**

Introduction

This document provides a comprehensive overview of the safety and handling precautions for **3-Butoxyphenol** (CAS No. 18979-72-1). It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. **3-Butoxyphenol** is a chemical that requires careful management due to its potential health hazards. Adherence to strict safety protocols is mandatory to minimize risk and ensure a safe working environment.

Hazard Identification and Classification

3-Butoxyphenol is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^[1] It is crucial to understand its specific hazards as defined by the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Classification Summary: According to available safety data, **3-Butoxyphenol** and its isomers present significant health risks. It is classified as toxic if it comes into contact with the skin, if inhaled, or if swallowed.^[2] It is also known to cause severe skin burns and serious eye damage.^[2] There is suspicion that it may cause genetic defects, and it may cause damage to organs through prolonged or repeated exposure.^[2]

Signal Word: Danger^[3]

Hazard Pictograms:

- Acute Toxicity (skull and crossbones)
- Corrosion (corrosion)
- Health Hazard (exploding chest)

The following table summarizes the GHS hazard classifications for compounds in this class.

| Hazard Class | GHS Category | Hazard Statement |
|--|--------------------------|---|
| Acute Toxicity, Oral | Category 3 / Category 4 | H301/H302: Toxic or Harmful if swallowed [2] |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin [2] |
| Acute Toxicity, Inhalation | Category 3 | H331: Toxic if inhaled [2] |
| Skin Corrosion/Irritation | Category 1B / Category 2 | H314/H315: Causes severe skin burns and eye damage or Causes skin irritation [2][4] |
| Serious Eye Damage/Irritation | Category 1 / Category 2 | H318/H319: Causes serious eye damage or Causes serious eye irritation [2][4] |
| Germ Cell Mutagenicity | Category 2 | H341: Suspected of causing genetic defects [2] |
| Specific Target Organ Toxicity (Repeated Exposure) | Category 2 | H373: May cause damage to organs through prolonged or repeated exposure [2] |
| Hazardous to the Aquatic Environment (Chronic) | Category 3 | H412: Harmful to aquatic life with long lasting effects [2] |

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Butoxyphenol** is essential for its safe handling and storage.

| Property | Value | Source |
|-------------------|--|---------------------|
| Molecular Formula | C ₁₀ H ₁₄ O ₂ | [4] |
| Molecular Weight | 166.22 g/mol | [4] |
| Physical Form | Solid | |
| CAS Number | 18979-72-1 | [4] |
| InChIKey | VGIJZDWQVCXVNL- UHFFFAOYSA-N | [4] |
| Storage Class | 11 - Combustible Solids | |

Handling and Storage

4.1 Safe Handling Procedures

Proper handling techniques are critical to prevent exposure.

- Engineering Controls: Use only in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#) Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of handling.[\[3\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[3\]](#)
- General Precautions: Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not breathe dust or vapors.[\[5\]](#) Avoid the formation of dust and aerosols.[\[6\]](#) Obtain special instructions before use and do not handle until all safety precautions have been read and understood.

4.2 Storage Requirements

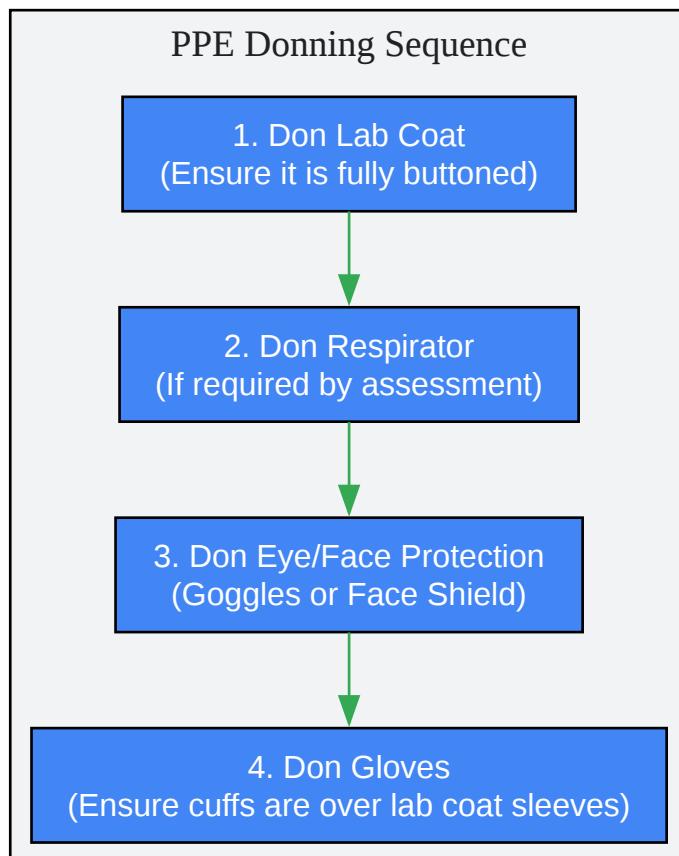
- Conditions: Store in a dry, cool, and well-ventilated place.[\[5\]](#) Keep containers tightly closed when not in use.[\[5\]](#) The substance should be handled and stored under an inert gas and is known to be light-sensitive.

- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[3]
[5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133.[7] A face shield may be necessary if there is a risk of splashing.[7]
- Skin Protection: Chemical-resistant gloves, such as nitrile rubber, are required.[7] Gloves should be inspected before use and replaced if damaged.[7] A lab coat or other protective clothing must be worn to prevent skin contact.[7]
- Respiratory Protection: If ventilation is inadequate or exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[5][7]



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Caption: Logical workflow for donning Personal Protective Equipment (PPE).

First Aid Measures

In case of exposure, immediate action is crucial. Always show the Safety Data Sheet (SDS) to the attending medical personnel.[6]

- Inhalation: Move the exposed individual to fresh air immediately.[3] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration.[5] Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with soap and plenty of water for at least 15-20 minutes.[3][5] Seek immediate medical attention.[5] For phenol-type compounds, decontamination with polyethylene glycol (PEG) 300 or 400 after initial water flushing is recommended.[8][9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[3][5] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[7] If the person is conscious, rinse their mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Call a POISON CENTER or doctor immediately.

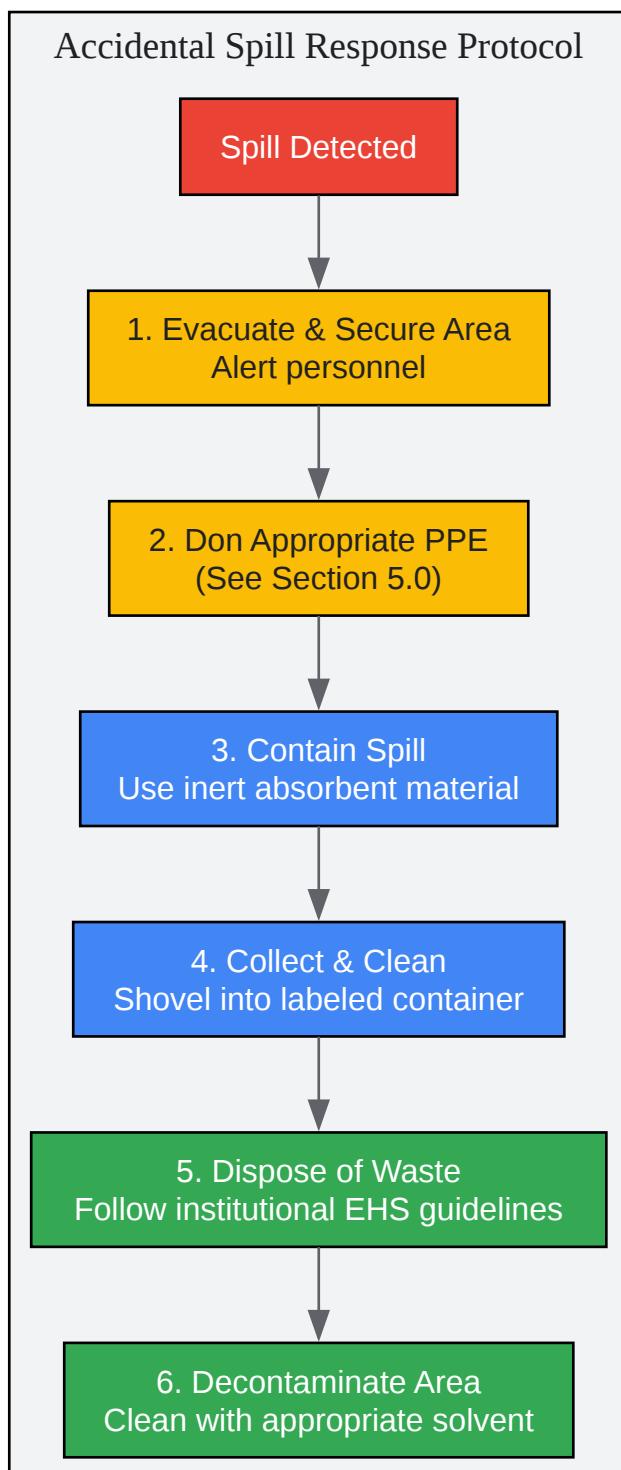
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[2][6] Fight larger fires with water spray.[2]
- Special Hazards: In case of fire, hazardous decomposition products such as carbon monoxide and carbon dioxide can be released.[2][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][5]

Accidental Release Measures

In the event of a spill, a systematic response is required to ensure safety and minimize environmental contamination.

- Personal Precautions: Evacuate the area immediately.[\[7\]](#) Wear appropriate personal protective equipment (see Section 5.0) to avoid contact with the substance and inhalation of dust or vapors.[\[2\]](#)[\[6\]](#) Ensure adequate ventilation.[\[7\]](#)
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[\[2\]](#)[\[6\]](#) Inform the relevant authorities if seepage into a water course or sewage system occurs.[\[2\]](#)
- Containment and Cleanup: Use a non-combustible absorbent material like sand or vermiculite to contain the spill.[\[7\]](#) Carefully sweep up or shovel the material into suitable, closed containers for disposal.[\[6\]](#) Avoid creating dust.[\[6\]](#) Clean the spill area thoroughly after material pickup is complete.[\[7\]](#)



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Caption: A logical workflow for responding to a **3-Butoxyphenol** spill.

Waste Disposal

Dispose of contaminated materials and surplus chemicals in accordance with all applicable federal, state, and local environmental regulations.^[5] Offer surplus and non-recyclable solutions to a licensed disposal company.^[7] Do not allow the product to enter drains.^[6]

Experimental Protocols Cited in Safety Assessments

The toxicological data summarized in this guide are derived from standardized tests, although specific, detailed experimental protocols are not typically included in Safety Data Sheets. The hazard classifications are based on results from studies such as:

- Acute Toxicity Studies (Oral, Dermal, Inhalation): These experiments determine the lethal dose (LD50) or lethal concentration (LC50) of a substance. For example, the oral LD50 for phenol in rats is cited as 317 mg/kg.^[3]
- Skin and Eye Irritation/Corrosion Tests: These protocols, often involving animal models, assess the potential of a substance to cause reversible or irreversible damage to the skin and eyes upon contact.
- Mutagenicity Assays: In vitro tests are used to determine if a substance can cause genetic mutations.^[3]

Researchers should consult specialized toxicological databases for detailed methodologies of these and other relevant safety assessment experiments.

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